

Crystal structure of $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ complexes

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Compound of Interest

Compound Name: *Bis(ethylenediamine)copper(II)hyd
roxide*

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An In-depth Technical Guide on the Crystal Structure of $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ Complexes

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the crystal structure of diaquabis(ethylenediamine)copper(II) complexes, denoted as $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$. This information is crucial for understanding the coordination chemistry, stereochemistry, and potential applications of this complex in various scientific and pharmaceutical fields.

Core Structural Features

The $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ cation features a central copper(II) ion coordinated to two bidentate ethylenediamine (en) ligands and two water molecules. The complex consistently exhibits a distorted octahedral geometry. This distortion is a classic example of the Jahn-Teller effect, commonly observed in octahedral copper(II) complexes. The four nitrogen atoms from the two ethylenediamine ligands form a slightly distorted square planar arrangement in the equatorial plane, while the two oxygen atoms from the water molecules occupy the axial positions.^{[1][2][3]}

Experimental Protocols

The synthesis and crystallographic analysis of $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ complexes generally follow a well-established set of procedures.

Synthesis

A common synthetic route involves the reaction of a copper(II) salt (e.g., $\text{CuSO}_4 \cdot 5\text{H}_2\text{O}$, $\text{CuCl}_2 \cdot 2\text{H}_2\text{O}$) with ethylenediamine in an aqueous solution. The specific counter-anion can be varied depending on the starting copper salt used.

General Synthesis Protocol:

- A solution of a copper(II) salt is prepared by dissolving it in water.
- Ethylenediamine is added dropwise to the stirred copper(II) salt solution. The addition typically results in a color change to deep blue, indicating the formation of the copper-ethylenediamine complex.^[2]
- The resulting solution is allowed to stand at room temperature for slow evaporation.
- Well-formed single crystals suitable for X-ray diffraction are typically obtained after a few days.^[2]
- The crystals are then isolated, washed, and dried.

Single-Crystal X-ray Diffraction

The determination of the crystal structure is performed using single-crystal X-ray diffraction.

Data Collection and Structure Refinement:

- A suitable single crystal is mounted on a diffractometer.
- X-ray diffraction data is collected at a specific temperature, often at room temperature or low temperatures (e.g., 173 K) to minimize thermal vibrations.^[2]
- The collected data is processed, which includes integration of the reflection intensities and absorption corrections.

- The crystal structure is solved using direct methods and refined by full-matrix least-squares on F^2 .
- All non-hydrogen atoms are typically refined anisotropically. Hydrogen atoms may be located from difference Fourier maps or placed in calculated positions and refined using a riding model.

Crystallographic Data

The crystallographic data for several $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ complexes with different counter-anions are summarized in the tables below. These tables allow for a clear comparison of the unit cell parameters and key bond lengths and angles.

Table 1: Unit Cell Parameters

Compound	Crystal System	Space Group	a (Å)	b (Å)	c (Å)	α (°)	β (°)	γ (°)	Z	Ref.
-- INVA LID- LINK- -2	Triclinic	P-1	7.149 1(5)	7.194 9(5)	14.65 00(10))	99.02 5(6)	98.97 6(6)	104.2 62(6)	1	[4]
-- INVA LID- LINK- -2	Orthorhombic	Pbca	10.62 3(3)	7.187 (3)	29.91 2(8)	90	90	90	4	[2]
-- INVA LID- LINK- -1.5H 2O	Triclinic	P-1	8.830 2(9)	11.59 75(11))	11.71 32(11))	95.80 0(8)	101.7 03(8)	93.49 3(8)	2	[1]
-- INVA LID- LINK- -2	Triclinic	P-1	6.001 9	7.123 0	15.37 0	95.48	98.43	90.13	1	[5]

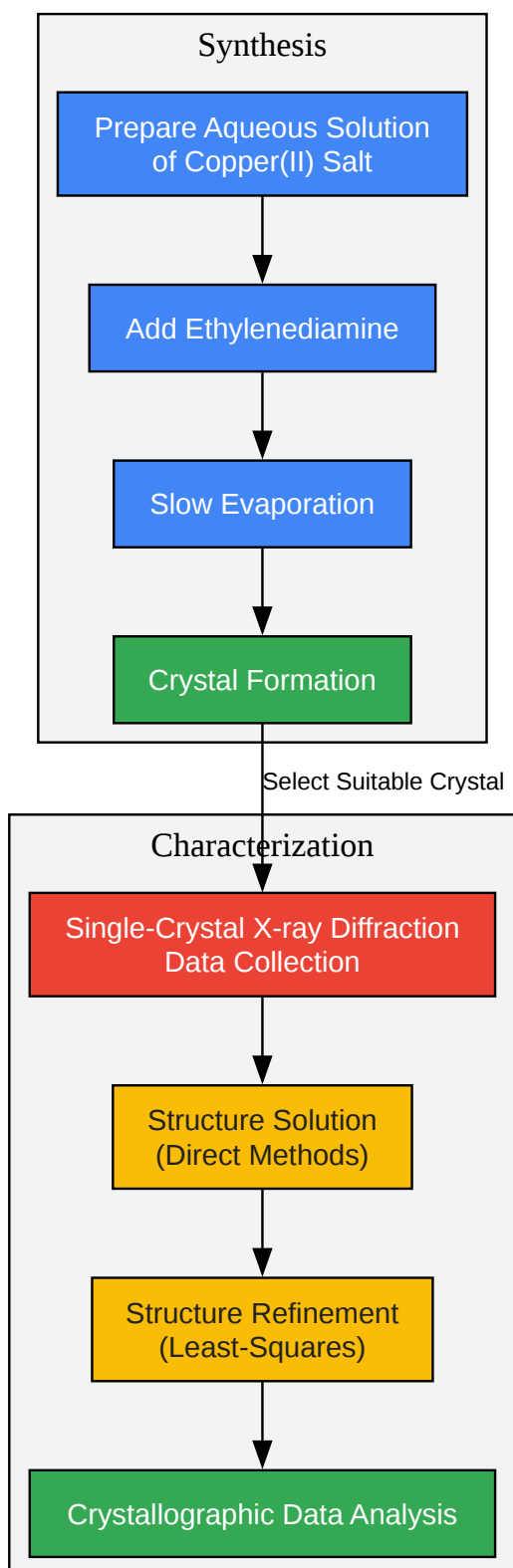
Table 2: Selected Bond Lengths and Angles

Compound	Cu-N (Å)	Cu-O (Å)	N-Cu-N (°) (intra-ligand)	N-Cu-N (°) (inter-ligand)	N-Cu-O (°)	Ref.
--INVALID-LINK-- ₂	2.0211(7)- 2.0439(7)	2.5274(6)	84.85(4)	176.00(3)	87.86(2)-9 4.25(2)	[3]
[Cu(en) ₂] [CuI ₂] ₂ (related complex)	2.003(10)	-	85.51(27)	94.49(27)	-	[6]

Note: Data for the related complex [Cu(en)₂][CuI₂]₂ is included for comparison of the Cu-N bond lengths and N-Cu-N angles within the [Cu(en)₂]²⁺ moiety.

Visualizing the Workflow

The following diagram illustrates the typical experimental workflow for the synthesis and structural characterization of [Cu(en)₂(H₂O)₂]²⁺ complexes.



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Caption: Experimental workflow for the synthesis and crystallographic analysis of $[\text{Cu}(\text{en})_2(\text{H}_2\text{O})_2]^{2+}$ complexes.

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